CAS number for 3-bromobenzylmagnesium bromide solution

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Compound of Interest		
Compound Name:	*Magnesium bromide (3-bromophenyl)methanide (1/1/1)*	
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An In-depth Technical Guide to 3-Bromobenzylmagnesium Bromide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-bromobenzylmagnesium bromide, a pivotal Grignard reagent in modern organic synthesis. The document delineates its chemical identity, including its CAS number, and offers a detailed exploration of its synthesis, handling, and applications. With a focus on practical utility for researchers and professionals in drug development, this guide presents established protocols, safety considerations, and mechanistic insights into its reactivity. The content is structured to deliver expert-driven knowledge, ensuring scientific integrity and immediate applicability in a laboratory setting.

Chemical Identity and Physicochemical Properties

3-Bromobenzylmagnesium bromide is an organomagnesium halide, commonly known as a Grignard reagent. It serves as a potent nucleophilic source of the 3-bromobenzyl group in organic synthesis.

Table 1: Chemical Identifiers for 3-Bromobenzylmagnesium Bromide

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Identifier	Value
CAS Number	107549-22-4[1][2]
Linear Formula	$BrC_6H_4CH_2MgBr$[1]
Molecular Weight	274.24 g/mol [1][2]
InChI Key	OHXWEOZZKBJUTD-UHFFFAOYSA-M
Canonical SMILES	Br[Mg]Cc1cccc(Br)c1

Table 2: Physicochemical Properties of 3-Bromobenzylmagnesium Bromide Solution (0.25 M in Diethyl Ether)

Property	Value
Appearance	Commercially available as a solution
Concentration	0.25 M in diethyl ether[1]
Density	0.766 g/mL at 25 °C[2]
Boiling Point	34.6 °C (of diethyl ether)[2]
Storage Temperature	2-8°C

Synthesis of 3-Bromobenzylmagnesium Bromide: A Protocol Rooted in Causality

The synthesis of 3-bromobenzylmagnesium bromide is a classic example of a Grignard reaction, involving the reaction of an organohalide with magnesium metal.[3] The success of this synthesis is critically dependent on the exclusion of water and atmospheric oxygen, as Grignard reagents are highly reactive towards protic sources and oxygen.

Starting Materials and Reagents

- 3-Bromobenzyl bromide (CAS: 823-78-9): The primary precursor for the Grignard reagent. Its purity is crucial to avoid side reactions.[4]

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- Magnesium Turnings: High-purity magnesium is essential for efficient reaction. Activation of the magnesium surface is often necessary.

- Anhydrous Diethyl Ether or Tetrahydrofuran (THF): The choice of solvent is critical. Diethyl ether is a traditional solvent, but THF can be advantageous due to its higher boiling point and better solvating properties for the Grignard reagent.[5][6] All solvents must be rigorously dried.[7]

Detailed Experimental Protocol

- Glassware Preparation: All glassware must be oven-dried at >120°C for several hours and cooled under a stream of dry inert gas (argon or nitrogen) to remove any adsorbed moisture.[7]

- Reaction Setup: Assemble a three-necked round-bottom flask equipped with a reflux condenser, a pressure-equalizing dropping funnel, and a magnetic stirrer, all under a positive pressure of inert gas.

- Magnesium Activation: Place magnesium turnings in the flask. A small crystal of iodine or a few drops of 1,2-dibromoethane can be added to activate the magnesium surface, which facilitates the initiation of the reaction.[8]

- Initiation: A small amount of a solution of 3-bromobenzyl bromide in anhydrous diethyl ether is added to the magnesium turnings. The reaction is initiated when a color change (often to a cloudy gray or brown) and gentle refluxing of the ether are observed.[8][9]

- Controlled Addition: Once the reaction has initiated, the remaining solution of 3-bromobenzyl bromide is added dropwise from the addition funnel at a rate that maintains a gentle reflux.[10]

- Completion and Use: After the addition is complete, the reaction mixture is typically stirred at room temperature or with gentle heating to ensure complete consumption of the starting material. The resulting solution of 3-bromobenzylmagnesium bromide is then used directly in subsequent reactions.

Synthesis Workflow Diagram

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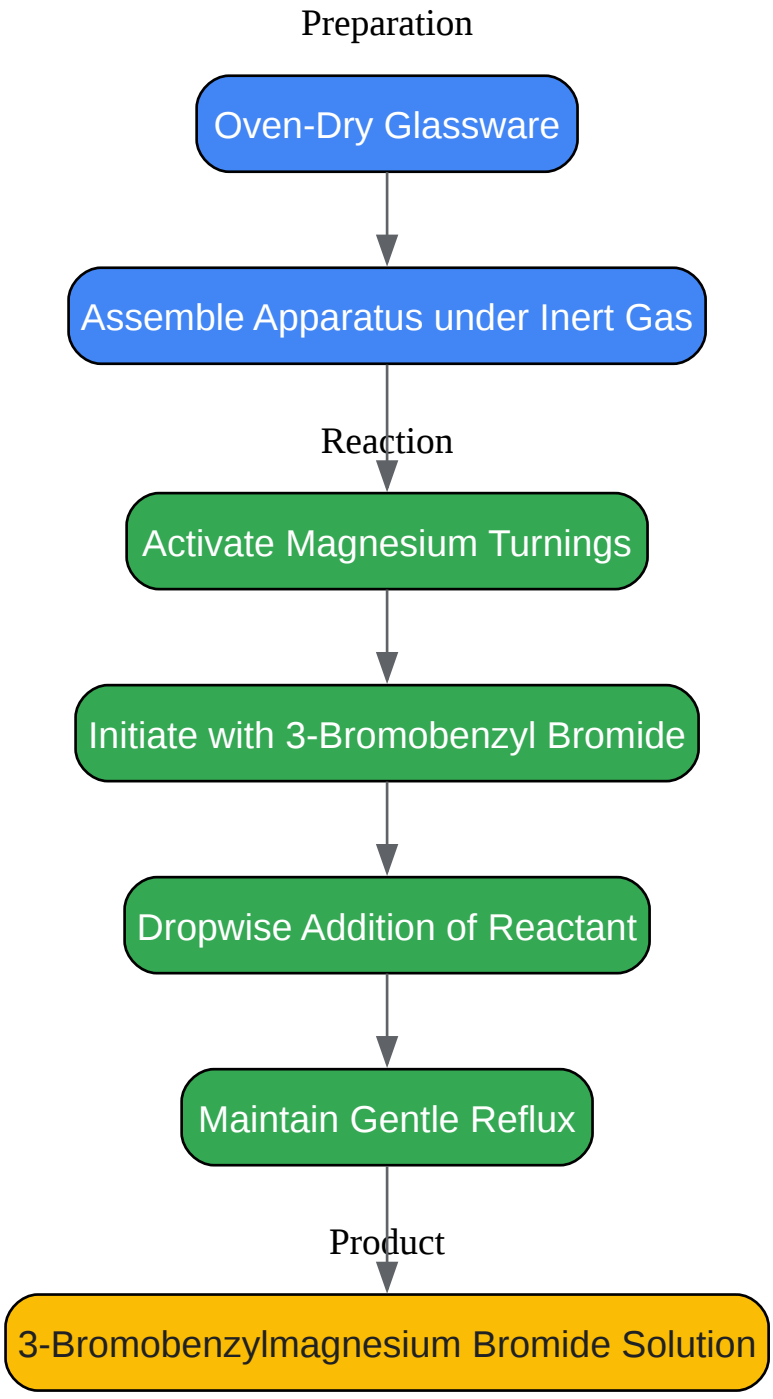

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Caption: Workflow for the synthesis of 3-bromobenzylmagnesium bromide.

Safe Handling, Storage, and Disposal

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The high reactivity of Grignard reagents necessitates stringent safety protocols.[5] They are flammable, corrosive, and react violently with water.[6][11]

Table 3: Safety Information for 3-Bromobenzylmagnesium Bromide Solution

Hazard Information	Details
Signal Word	Danger
Hazard Statements	H224 (Extremely flammable liquid and vapor), H302 (Harmful if swallowed), H336 (May cause drowsiness or dizziness)
Precautionary Statements	P210, P233, P240, P241, P301 + P312, P403 + P233
Personal Protective Equipment	Flame-resistant lab coat, chemical splash goggles, and appropriate gloves.[6]

Handling and Transfer Protocol

- Inert Atmosphere: All manipulations must be carried out under an inert atmosphere (argon or nitrogen) using Schlenk line or glovebox techniques.[7][10]
- Syringe Transfer: For transferring the solution, use a dry, gas-tight syringe that has been purged with inert gas.[11]
- Cannula Transfer: For larger volumes, a double-tipped needle (cannula) transfer is recommended to move the solution from the reaction flask to another vessel under positive inert gas pressure.

Safe Transfer Workflow Diagram

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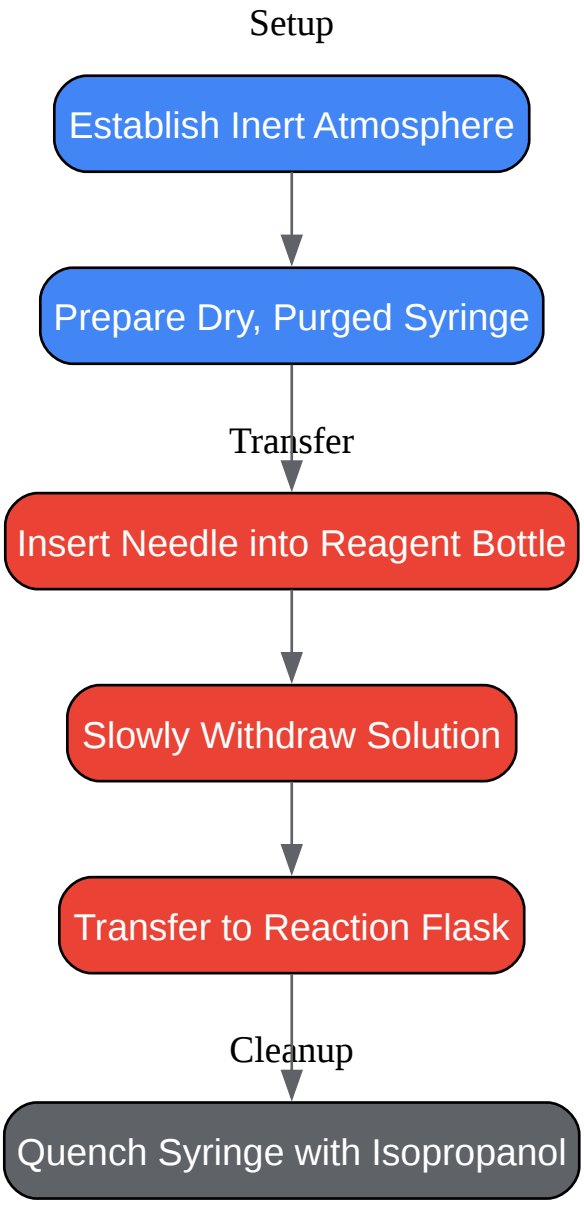

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Caption: Safe transfer workflow for Grignard reagent solutions.

Storage and Disposal

Store solutions of 3-bromobenzylmagnesium bromide in a cool, dry, and well-ventilated area in a tightly sealed container under an inert atmosphere.[7] For disposal, unreacted Grignard reagent should be quenched by slow addition to a non-polar solvent like toluene, followed by the careful addition of an alcohol such as isopropanol.[7]

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Applications in Organic Synthesis

3-Bromobenzylmagnesium bromide is a versatile nucleophile used to introduce the 3-bromobenzyl moiety into a wide range of molecules. This is particularly valuable in the synthesis of pharmaceutical intermediates and other complex organic structures.

Reactions with Carbonyl Compounds

A primary application of Grignard reagents is their reaction with carbonyl compounds to form alcohols.[3][9]

- With Aldehydes: Forms secondary alcohols.
- With Ketones: Forms tertiary alcohols.
- With Esters: Reacts twice to form tertiary alcohols.
- With Carbon Dioxide: Forms a carboxylic acid (3-bromophenylacetic acid) after acidic workup.[3]

Nucleophilic Substitution and Cross-Coupling Reactions

3-Bromobenzylmagnesium bromide can participate in nucleophilic substitution reactions with suitable electrophiles. It can also be used in transition metal-catalyzed cross-coupling reactions to form new carbon-carbon bonds.

Representative Reaction Mechanism

The reaction with a ketone proceeds via nucleophilic addition of the carbanionic carbon of the Grignard reagent to the electrophilic carbonyl carbon.

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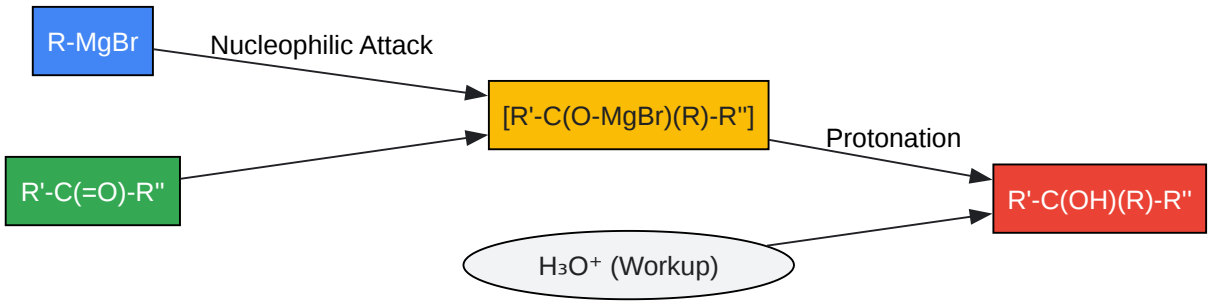

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Caption: General mechanism for the reaction of a Grignard reagent with a ketone.

Quality Control

The concentration of a freshly prepared or commercially sourced Grignard solution can vary. It is best practice to determine the exact molarity before use in a stoichiometric reaction. This is typically achieved through titration with a known amount of a protic acid, often in the presence of an indicator.[9][11]

Conclusion

3-Bromobenzylmagnesium bromide is an indispensable tool in the arsenal of the synthetic organic chemist. Its ability to act as a potent nucleophile allows for the efficient formation of carbon-carbon bonds, making it a key building block in the synthesis of complex molecules. A thorough understanding of its preparation, properties, and handling, as outlined in this guide, is paramount to its safe and effective utilization in research and development.

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